

Tribromofluoromethane molecular weight and formula

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Compound of Interest

Compound Name: Tribromofluoromethane

Cat. No.: B1329301

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A Technical Overview of Tribromofluoromethane

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Tribromofluoromethane**, a halogenated methane derivative. Also known as Halon 1103, it is recognized for its distinct physical and chemical properties.^[1] This guide focuses on its fundamental molecular characteristics.

Molecular Formula and Structure

Tribromofluoromethane consists of a central carbon atom bonded to three bromine atoms and one fluorine atom.^[1] Its chemical formula is:



Quantitative Molecular Data

The key quantitative attributes of **Tribromofluoromethane** are summarized in the table below for clear reference.

Property	Value	Unit
Molecular Weight	270.72	g/mol
Exact Mass	267.753	Da
Density	2.765	g/cm ³ (at 25 °C)
Boiling Point	108	°C
Melting Point	-73	°C

(Data sourced from multiple consistent references)[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Note on Advanced Requirements:

The user request specified the inclusion of experimental protocols, signaling pathways, and logical relationship diagrams. For a fundamental chemical compound like

Tribromofluoromethane, these concepts are not directly applicable.

- **Experimental Protocols:** While protocols exist for the synthesis or analysis of this compound (e.g., its first synthesis in 1919 or preparation by reacting carbon tetrabromide with antimony trifluoride), there are no intrinsic "experimental protocols" for the molecule itself in the context of biological or drug development pathways unless it is used as a reagent.[\[2\]](#)
- **Signaling Pathways:** **Tribromofluoromethane** is a simple organic halide and is not known to be involved in biological signaling pathways in the way that complex biomolecules are. Therefore, no signaling pathway diagrams can be generated.
- **Logical Relationships:** The core data for this compound—its formula and molecular weight—represent fundamental properties rather than a workflow or complex relationship that would necessitate a Graphviz diagram.

This guide provides the foundational chemical data essential for research and development activities involving **Tribromofluoromethane**.

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